

Butylmalonic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Butylmalonic acid*

Cat. No.: *B1203428*

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CAS Number: 534-59-8 Molecular Formula: $C_7H_{12}O_4$

This technical guide provides an in-depth overview of **butylmalonic acid**, a dicarboxylic acid with significant applications in organic synthesis and as a biochemical tool. Tailored for researchers, scientists, and professionals in drug development, this document outlines its chemical properties, synthesis, and biological activities, with a focus on its role as an enzyme inhibitor.

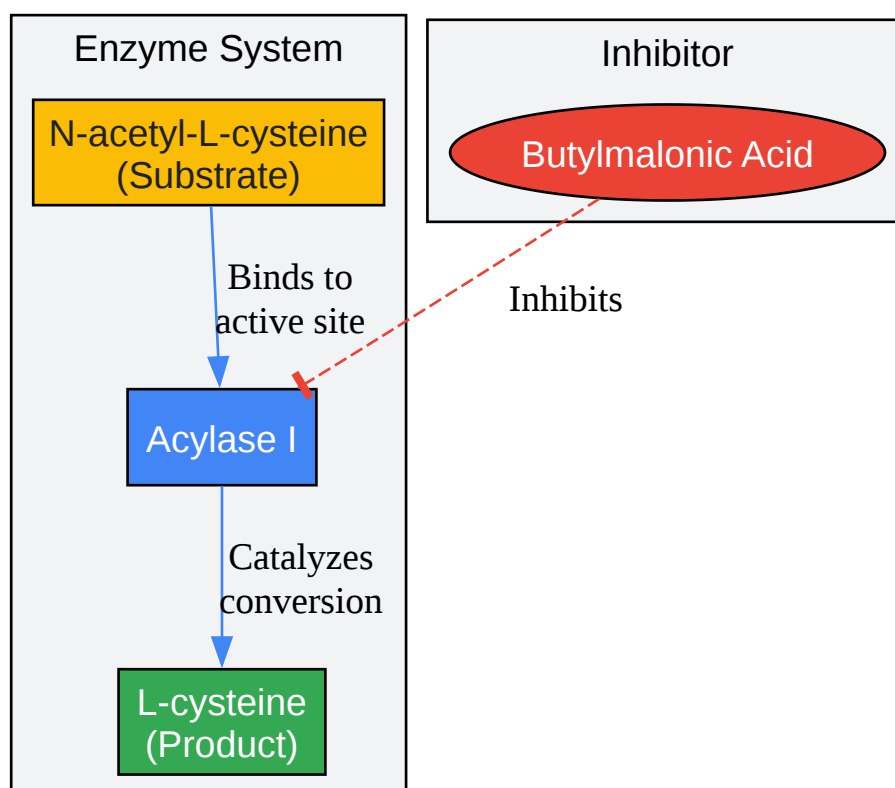
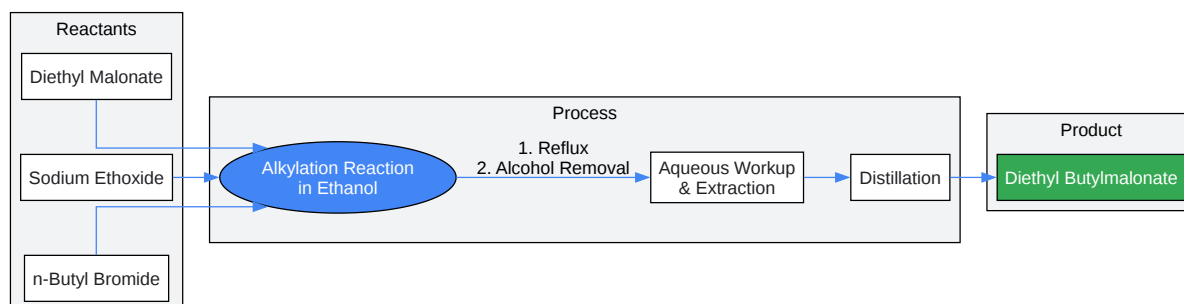
Core Chemical and Physical Properties

Butylmalonic acid, also known as 2-butylpropanedioic acid, is a white crystalline solid.^{[1][2]} Its fundamental properties are summarized in the table below, providing a quick reference for experimental planning and analysis.

Property	Value	Source
CAS Number	534-59-8	[2] [3] [4] [5] [6]
Molecular Formula	C ₇ H ₁₂ O ₄	[3] [5] [6]
Molecular Weight	160.17 g/mol	[4] [7]
Melting Point	102-107 °C	[1] [7]
Boiling Point	333.1 °C at 760 mmHg	[1] [2]
Solubility in Water	438 g/L at 25 °C	[1] [2]
Appearance	White crystalline solid	[1] [2]

Synthesis of Butylmalonic Acid Precursors

Butylmalonic acid is commonly synthesized via the alkylation of malonic esters, a cornerstone of organic synthesis for creating substituted carboxylic acids. The following workflow illustrates the synthesis of diethyl butylmalonate, a key intermediate.



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